

Spidoxamat Formulations for Optimal Field Performance: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Spidoxamat*
CAS No.: 907187-07-9
Cat. No.: B6598133

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Introduction

Spidoxamat is a novel insecticide belonging to the ketoenol class of chemistry, developed by Bayer CropScience.[1] It is classified as an IRAC Group 23 insecticide, acting as an inhibitor of acetyl-CoA carboxylase (ACCase).[2][3] This mode of action disrupts lipid biosynthesis in target pests, leading to growth inhibition and mortality.[3] **Spidoxamat** has demonstrated high efficacy against a range of piercing-sucking insect pests, including aphids and whiteflies, as well as mites and certain nematodes.[2] A key advantage of **Spidoxamat** is its high plant mobility and suitability for both foliar and soil applications, offering flexibility in pest management strategies.[1] Furthermore, it has shown a high margin of safety for many beneficial insects, making it a valuable tool for Integrated Pest Management (IPM) programs.[2][4]

These application notes provide a comprehensive overview of **Spidoxamat** formulations, their field performance, and detailed protocols for experimental evaluation.

Spidoxamat Formulations

Several formulations of **Spidoxamat** have been developed to optimize its delivery and efficacy for different crops, pests, and application methods. The composition of these formulations is critical for their stability, bioavailability, and ultimately, their performance in the field.

Formulation Type	Active Ingredient(s) & Concentration	Potential Inert Ingredients
Oil Dispersion (OD)	Spidoxamat 36 g/L + Abamectin 18 g/L	Vegetable oil or methylated seed oils, non-aqueous dispersants (e.g., polymeric dispersants), emulsifiers, rheology modifiers (e.g., fine silica).
Soluble Granule (SG)	Spidoxamat 75%	Dispersants, wetting agents, anti-foaming agents, carriers (e.g., soluble salts or sugars).
Water Dispersible Granule (WG)	Flupyradifurone 150 g/kg + Spidoxamat 72 g/kg	Dispersants (e.g., lignosulphonates, polyacrylic acid salts), wetting agents, binders, anti-foaming agents. [5]

Field Performance Data

The following tables summarize available data on the field performance of **Spidoxamat** formulations against key pests on various crops. It is important to note that optimal application rates and efficacy can vary depending on environmental conditions, pest pressure, and local regulations.

Table 1: Efficacy of **Spidoxamat** Formulations on Hops

Target Pests	Formulation	Application Rate	Application Method	Efficacy	Reference
Hop Aphids, Two-Spotted Spider Mite, Leafhoppers	Spidoxamat SG 75	0.156 lb ai/acre	Foliar Spray (>80 GPA)	High efficacy demonstrated	[4]
Hop Aphids, Two-Spotted Spider Mite, Leafhoppers	Flupyradifuro ne + Spidoxamat WG	538 g/a of product (0.178 lb ai/a Flupyradifuro ne + 0.086 lb ai/a Spidoxamat)	Foliar Spray (>80 GPA) with adjuvant	High efficacy demonstrated	[4]

Table 2: Efficacy of **Spidoxamat** and Other Insecticides on Cotton Pests

Target Pest	Insecticide	Application Rate (g a.i. ha-1)	Mean Pest Population Reduction (%)	Reference
Whitefly (Bemisia tabaci)	Flonicamid 50% WG	75	81.99	[6][7]
Whitefly (Bemisia tabaci)	Dinotefuran 20% SG	25	79.86	[6][7]
Whitefly (Bemisia tabaci)	Clothianidin 50% WDG	25	78.17	[6][7]

Note: While specific field data for **Spidoxamat** on cotton whitefly was not available in the reviewed literature, the data for other insecticides provides a benchmark for efficacy.

Spidoxamat is expected to show high efficacy against sucking pests like whiteflies.[1]

Table 3: Efficacy of Insecticides on Soybean Aphids

Insecticide	Application Rate	Mean Aphids/Plant (3 weeks post-treatment)	Yield (bu/acre)	Reference
Warrior (lambda-cyhalothrin)	3.2 oz/acre	0	55.4	[8]
Asana XL (esfenvalerate)	6.4 oz/acre	3	55.2	[8]
Lorsban 4E (chlorpyrifos)	1.0 pt/acre	13	52.8	[8]
Untreated Check	-	>325	48.2	[8]

Note: This data provides context for insecticide efficacy on soybean aphids. **Spidoxamat**, with its effectiveness against aphids, is anticipated to perform well in similar trials.[\[1\]](#)

Experimental Protocols

Detailed and standardized protocols are essential for the accurate evaluation of insecticide formulations. The following sections provide step-by-step methodologies for key experiments.

Bio-efficacy Evaluation Protocol (Field Trial)

This protocol is adapted from standard guidelines for insecticide efficacy testing.[\[9\]](#)[\[10\]](#)

Objective: To determine the efficacy of different **Spidoxamat** formulations in controlling a target pest population on a specific crop under field conditions.

Materials:

- **Spidoxamat** formulations to be tested
- Reference insecticide with known efficacy
- Untreated control

- Randomized block design experimental plot
- Calibrated spray equipment (e.g., backpack sprayer or tractor-mounted sprayer)
- Personal Protective Equipment (PPE)
- Data collection tools (e.g., datasheets, hand lens, counters)

Procedure:

- Experimental Design:
 - Establish a randomized block design with a minimum of three replicates for each treatment (test formulations, reference product, and untreated control).[\[10\]](#)
 - Ensure that plot sizes are adequate to minimize edge effects and allow for representative sampling.
- Pre-treatment Assessment:
 - One day before application, conduct a pre-treatment count of the target pest population in each plot to establish a baseline.
- Application:
 - Calibrate spray equipment to ensure accurate and uniform application of the specified dosage.
 - Apply the treatments according to the recommended rates and water volumes for the specific crop and pest.
 - Record environmental conditions (temperature, humidity, wind speed) during application.
- Post-treatment Assessment:
 - Conduct pest population counts at specified intervals after application (e.g., 3, 7, and 14 days after treatment).

- Record data on the number of live pests per sampling unit (e.g., per leaf, per plant).
- Data Analysis:
 - Calculate the percentage of pest mortality or population reduction for each treatment compared to the untreated control using Abbott's formula where applicable.
 - Perform statistical analysis (e.g., ANOVA) to determine significant differences between treatments.
- Yield Assessment:
 - At the end of the growing season, harvest the crop from each plot and measure the yield.
 - Analyze yield data to assess the impact of the treatments on crop production.

Phytotoxicity Assessment Protocol

This protocol is based on the principles outlined in EPPO standards for phytotoxicity assessment.

Objective: To evaluate the potential for **Spidoxamat** formulations to cause injury to the target crop.

Materials:

- **Spidoxamat** formulations
- Untreated control
- Experimental plots with healthy, uniform crop plants
- Calibrated spray equipment
- Phytotoxicity rating scale (e.g., 0-10 or 0-100% scale)

Procedure:

- Experimental Setup:

- Establish plots with the target crop, ensuring uniform growth and absence of pest or disease pressure.
- Include an untreated control for comparison.
- Application:
 - Apply the **Spidoxamat** formulations at the recommended rate (1x) and at a higher rate (e.g., 2x) to simulate potential over-application.
- Assessment:
 - Visually assess the plants for any signs of phytotoxicity at regular intervals (e.g., 3, 7, and 14 days after application).
 - Symptoms to look for include:
 - Chlorosis (yellowing)
 - Necrosis (tissue death)
 - Stunting
 - Deformation of leaves or fruits
 - Discoloration
- Rating:
 - Use a standardized rating scale to quantify the severity of any observed symptoms.
- Data Analysis:
 - Analyze the phytotoxicity ratings to determine if there are any significant adverse effects of the formulations on the crop.

Tank-Mix Compatibility Protocol (Jar Test)

This protocol provides a standardized "jar test" to assess the physical compatibility of **Spidoxamat** formulations with other tank-mix partners.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Objective: To determine the physical compatibility of **Spidoxamat** formulations when mixed with other pesticides or adjuvants in a spray tank.

Materials:

- **Spidoxamat** formulation
- Tank-mix partners (other pesticides, fertilizers, adjuvants)
- Clear glass jars (quart or liter size) with lids[\[13\]](#)
- Pipettes or measuring cylinders for accurate measurement
- Water from the same source used for spraying
- Personal Protective Equipment (PPE)

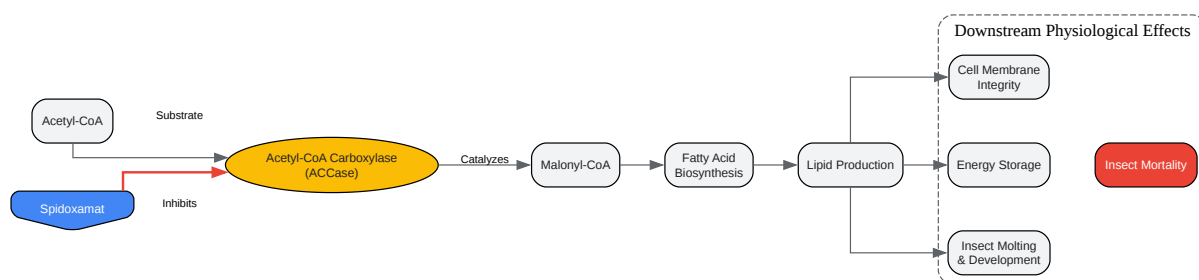
Procedure:

- Preparation:
 - Fill a clear glass jar with water to about half full. Use the same water source that will be used for the actual spray application.[\[11\]](#)[\[12\]](#)
- Mixing Order (WALES method):
 - Add the tank-mix partners to the jar in the following order, ensuring to agitate the solution after each addition:
 - W - Wettable powders and Water-dispersible granules
 - A - Agitate thoroughly
 - L - Liquid flowables and Suspension concentrates
 - E - Emulsifiable concentrates

- S - Solutions and Soluble powders
- Observation:
 - After adding all components, securely cap the jar and shake it vigorously for 15-30 seconds.
 - Let the jar stand for 15-30 minutes and observe for any signs of incompatibility, such as:
[\[11\]](#)[\[12\]](#)
 - Formation of precipitates or solids
 - Layering or separation
 - Gelling or clumping
 - Excessive foaming
 - Heat generation
- Evaluation:
 - If any of the above signs are observed, the mixture is physically incompatible and should not be tank-mixed.
 - If the mixture remains uniform, it is likely to be compatible. However, it is always recommended to conduct a small-scale field test to check for any potential biological incompatibility or phytotoxicity.[\[12\]](#)

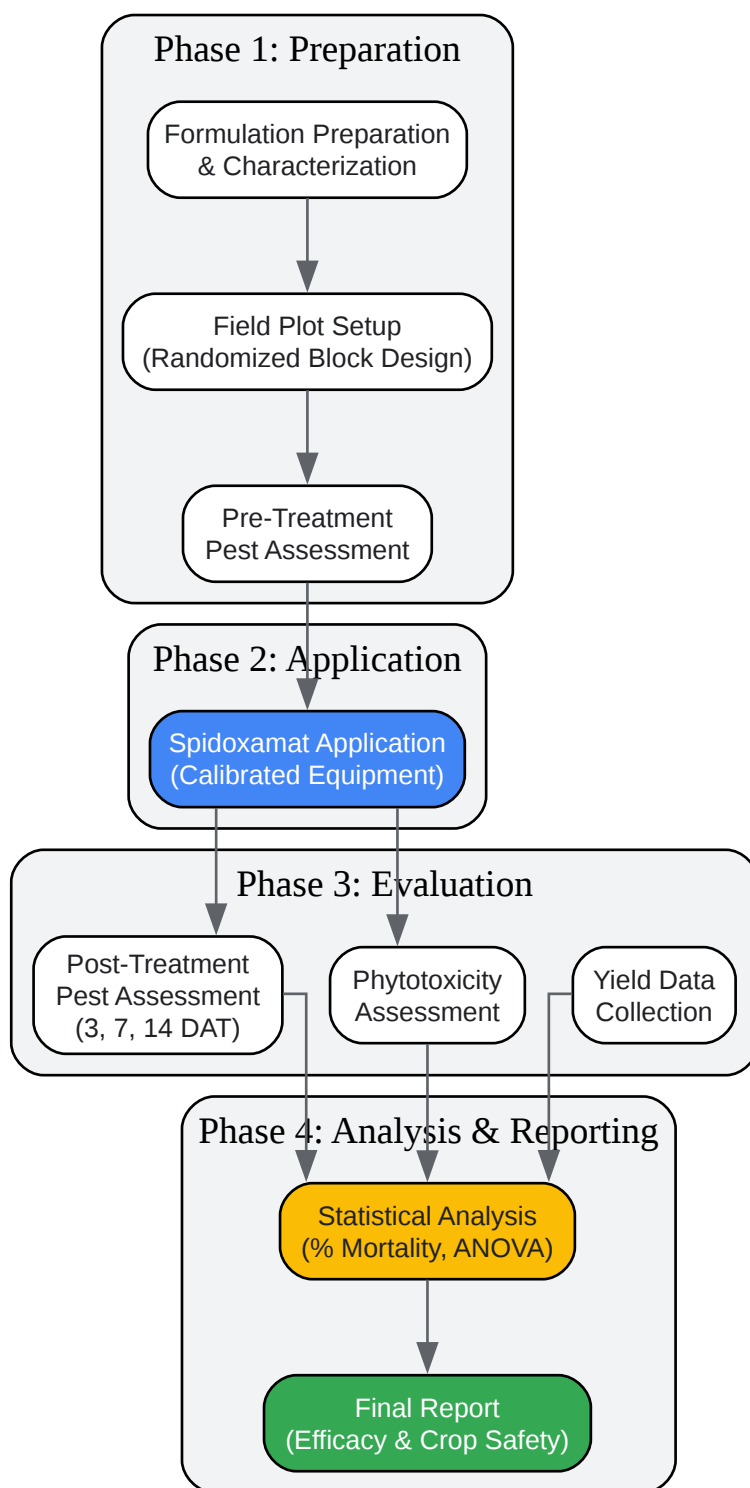
Signaling Pathways and Experimental Workflows

Visualizing the mode of action and experimental processes is crucial for a comprehensive understanding. The following diagrams were created using the DOT language.



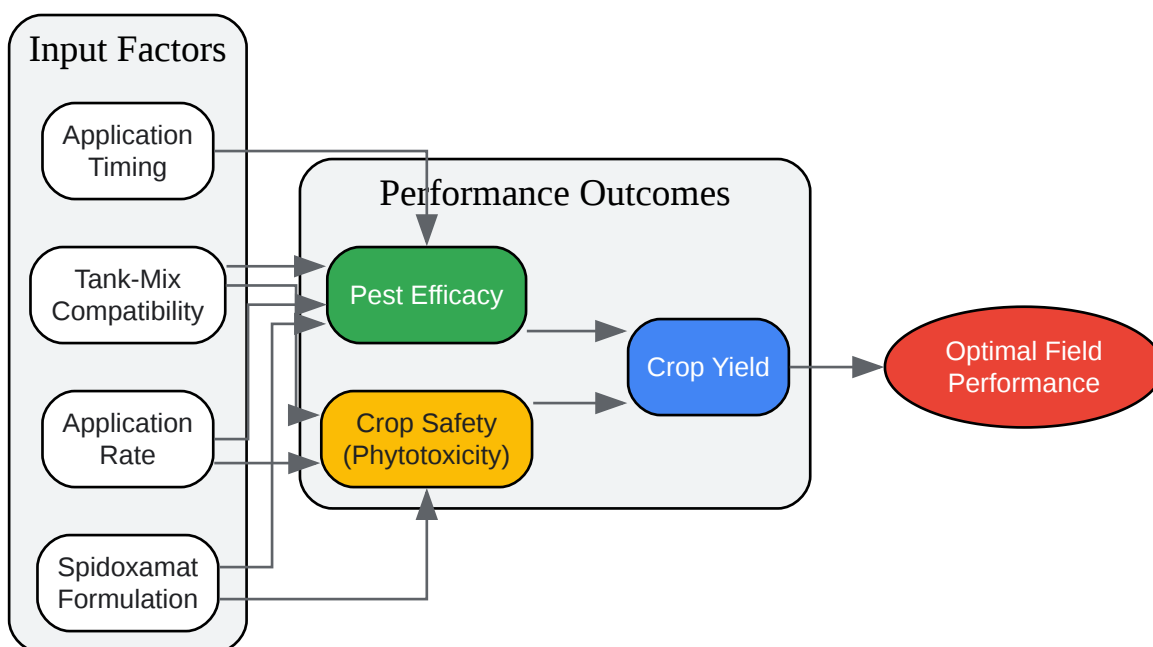
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Caption: Mode of action of **Spidoxamat** via inhibition of Acetyl-CoA Carboxylase (ACCase).



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Caption: Experimental workflow for evaluating **Spidoxamat** field performance.



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Caption: Logical relationship for optimizing **Spidoxamat** field performance.

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- To cite this document: BenchChem. [Spidoxamat Formulations for Optimal Field Performance: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6598133/docs#spidoxamat-formulations-for-optimal-field-performance-application-notes-and-protocols>]

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